

3-(Oxan-4-yl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 3-(Oxan-4-yl)aniline

Cat. No.: B3089888

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An In-depth Technical Guide to 3-(Oxan-4-yl)aniline

This technical guide provides a comprehensive overview of the chemical properties, characterization, and a conceptual workflow for the synthesis and analysis of **3-(Oxan-4-yl)aniline**, a compound of interest to researchers in medicinal chemistry and materials science.

Compound Data

Quantitative data for **3-(Oxan-4-yl)aniline** is summarized in the table below. This data is essential for experimental design, including reaction stoichiometry, and for the interpretation of analytical results.

Property	Value	Citations
Chemical Formula	C ₁₁ H ₁₅ NO	[1][2][3]
Molecular Weight	177.25 g/mol	[1]
Alternate M.W.	177.24 g/mol	[2]
Synonym	3-(Tetrahydro-2H-pyran-4-yl)aniline	[2]
CAS Number	1202006-13-0	[1][2]
Appearance	Powder	[1]

Experimental Protocols

The characterization of **3-(Oxan-4-yl)aniline** involves a suite of analytical techniques to confirm its identity, purity, and structure. Below are detailed methodologies for key experimental procedures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a primary technique for elucidating the molecular structure of a compound. Both ^1H and ^{13}C NMR would be employed.

- **Sample Preparation:** A sample of **3-(Oxan-4-yl)aniline** (typically 5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.
- **^1H NMR Spectroscopy:** This technique provides information about the number of different types of protons, their chemical environments, and their proximity to other protons. The spectrum would be expected to show signals corresponding to the aromatic protons on the aniline ring and the aliphatic protons on the oxane ring. The integration of the signals would correspond to the number of protons, and the splitting patterns (e.g., singlets, doublets, triplets) would indicate adjacent protons.
- **^{13}C NMR Spectroscopy:** This analysis identifies the different carbon environments in the molecule. The spectrum for **3-(Oxan-4-yl)aniline** would be expected to show distinct signals for the aromatic carbons and the aliphatic carbons of the oxane ring.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and can provide information about the structure of the compound through fragmentation patterns.

- **Sample Introduction:** The sample can be introduced in various ways, including direct infusion or through a chromatographic system like Gas Chromatography (GC) or Liquid Chromatography (LC).
- **Ionization:** A suitable ionization technique, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), is used to generate charged molecules.

- Analysis: The mass-to-charge ratio (m/z) of the ions is measured. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which helps in confirming the elemental composition of the molecule. The fragmentation pattern can be analyzed to further confirm the structure.

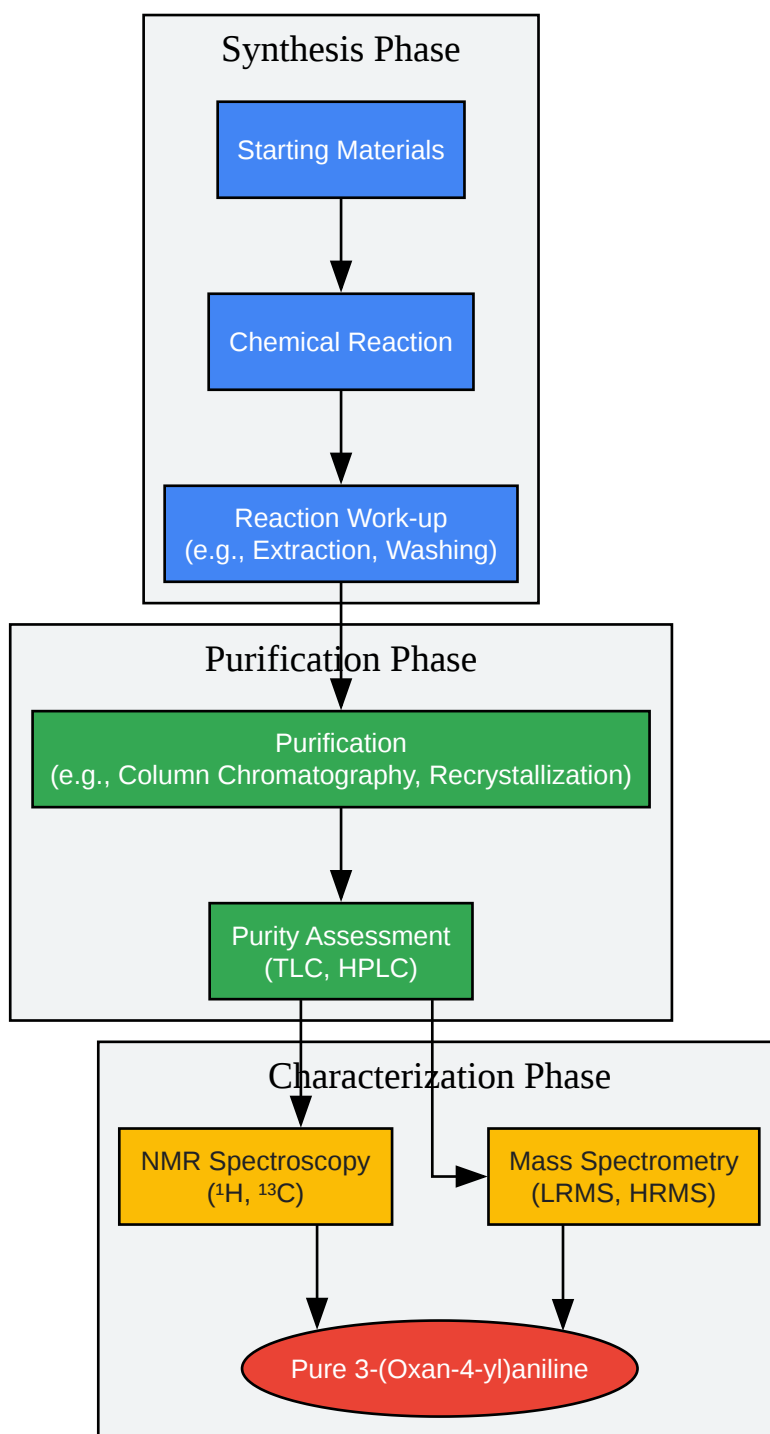
Chromatography

Chromatographic techniques are essential for assessing the purity of the compound and for purification.

- Thin Layer Chromatography (TLC): TLC is a quick and simple method to monitor the progress of a reaction and to get a preliminary assessment of purity. A small amount of the compound is spotted on a TLC plate, which is then developed in a suitable solvent system. The position of the spot(s) is visualized, often under UV light.
- High-Performance Liquid Chromatography (HPLC): HPLC is a more sophisticated technique for purity assessment and purification. A solution of the compound is injected into a column packed with a stationary phase, and a mobile phase is pumped through. The retention time of the compound is a characteristic property under specific conditions (e.g., column type, mobile phase composition, flow rate). A single sharp peak is indicative of a pure compound.

Conceptual Workflow: Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **3-(Oxan-4-yl)aniline**.



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Caption: Conceptual workflow for the synthesis and characterization of **3-(Oxan-4-yl)aniline**.

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